A Comparative Guide to the Structure-Activity Relationship of Chloroaniline Derivatives

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Compound of Interest

Compound Name: *4-Chloro-N-isopropylaniline*

CAS No.: *770-40-1*

Cat. No.: *B1583766*

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This guide provides an in-depth analysis of the structure-activity relationship (SAR) of chloroaniline derivatives, offering a comparative overview of their performance in various biological applications. Designed for researchers, scientists, and drug development professionals, this document synthesizes technical data with field-proven insights to facilitate the rational design of more potent and selective compounds.

Introduction: The Versatile Chloroaniline Scaffold

Chloroanilines, aromatic amines bearing one or more chlorine atoms on the benzene ring, represent a privileged scaffold in medicinal chemistry and agrochemical research. The number and position of the chlorine substituents, along with the nature of other functional groups, profoundly influence the physicochemical properties and, consequently, the biological activity of these derivatives. This guide will explore the SAR of chloroaniline derivatives in three key areas: fungicidal, anticancer, and antimicrobial applications, supported by experimental data and detailed protocols.

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Fungicidal Activity: Targeting Agricultural Pathogens

Chloroaniline derivatives have been extensively investigated for their potential as fungicides, with research focusing on how structural modifications impact their efficacy against various plant pathogens.

Key SAR Insights for Fungicidal Activity

The fungicidal activity of chloroaniline derivatives is intricately linked to the electronic and steric properties conferred by the substituents on the aniline ring. A noteworthy example is the development of novel fungicides derived from chlorothalonil, where the introduction of substituted anilines leads to compounds with a diphenylamine structure.[1][2]

A crucial finding is that the presence of electron-withdrawing groups, such as a nitro (NO_2) group, at the 4-position of the phenyl ring significantly enhances fungicidal activity.[1][2] This is likely due to the increased electrophilicity of the molecule, facilitating its interaction with nucleophilic residues in the target enzymes of the fungi.

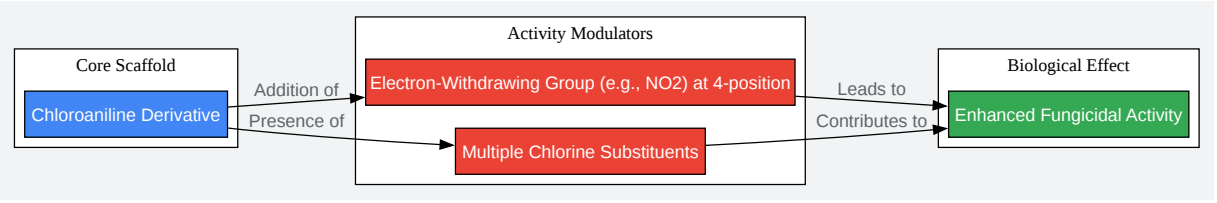
The following table summarizes the fungicidal activity of selected chloroaniline derivatives against cucumber downy mildew.

Compound	Substituents on Phenylamine Ring	EC50 (mg/L)	Reference
7	2,4-dichloro	1.22	[2]
11	2,4,6-trichloro	-	[1]
20	4-nitro	-	[1]

Note: Specific EC50 value for compounds 11 and 20 were not provided in the source, but compound 20 was highlighted for its high efficacy.[1]

Visualizing the SAR of Fungicidal Chloroaniline Derivatives

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Caption: Key structural features influencing the fungicidal activity of chloroaniline derivatives.

Anticancer Activity: A Scaffold for Novel Therapeutics

The chloroaniline moiety is a key component in a variety of heterocyclic compounds that exhibit potent anticancer activity. These derivatives often function by inhibiting critical cellular pathways involved in cancer cell proliferation and survival.

Key SAR Insights for Anticancer Activity

The anticancer potential of chloroaniline derivatives is heavily dependent on the nature of the heterocyclic system to which the chloroaniline ring is attached, as well as the substitution pattern on the aniline ring itself.

- 7-Chloroquinoline Hydrazones: These compounds have demonstrated significant cytotoxic effects against a broad range of cancer cell lines.[3] The 7-chloroquinoline core is crucial for the antiproliferative activity.

- Quinazolinone Derivatives: 2-(amino)quinazolin-4-one derivatives bearing a chloroaniline moiety have been identified as potent inhibitors of methicillin-resistant Staphylococcus aureus (MRSA), and also show promise as anticancer agents.[4] A chloro substituent at the 7-position of the quinazolinone scaffold was found to be important for antibacterial activity, a principle that can be explored for anticancer drug design.[4]

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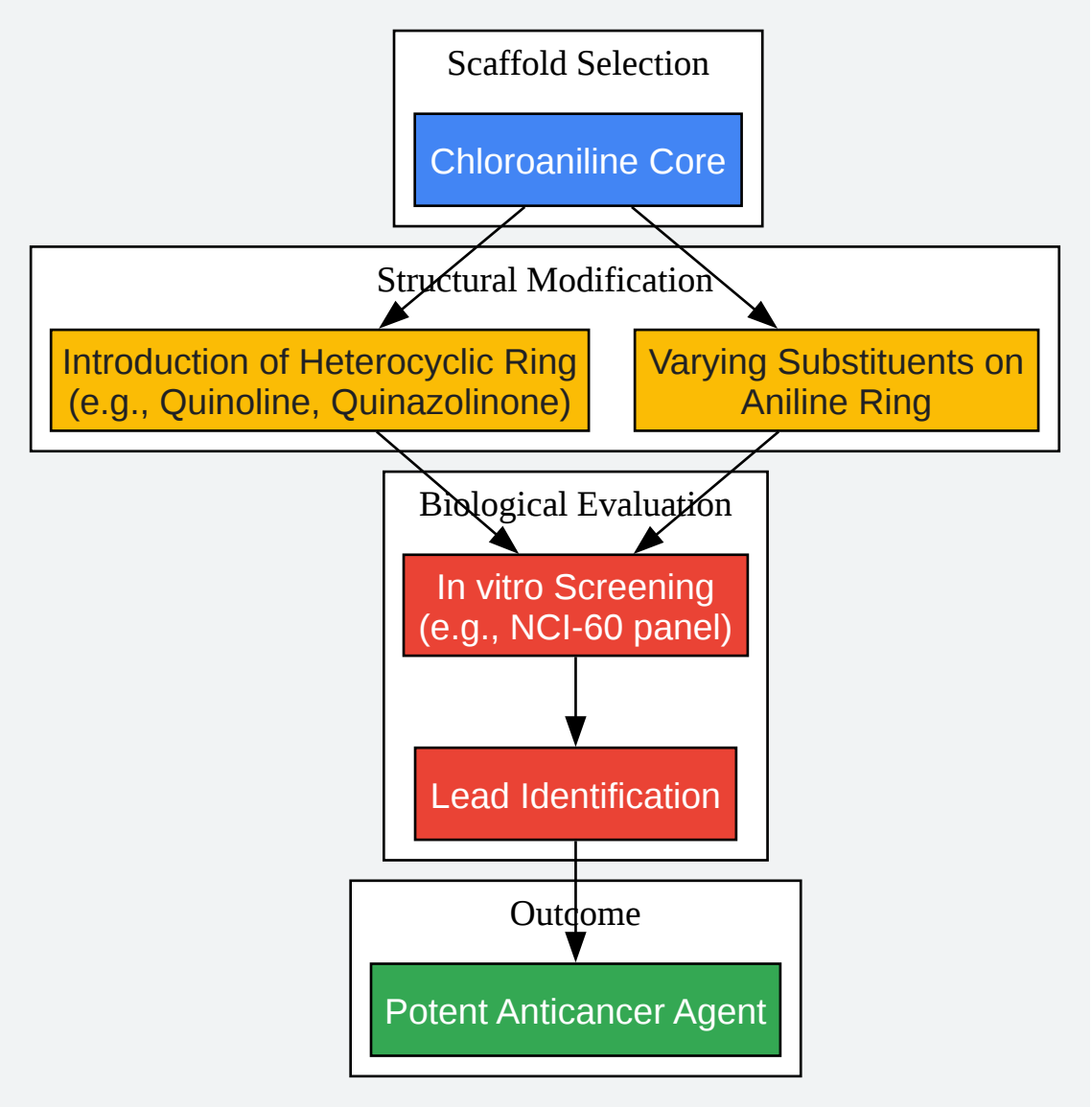
- Inhibition of Specific Targets: Some chloroaniline derivatives have been designed to inhibit specific molecular targets in cancer cells, such as the DVL protein in the WNT signaling pathway.[5]

The following table presents the anticancer activity of selected chloroaniline-containing compounds.

Compound Type	Specific Derivative	Cancer Cell Line(s)	Activity (GI50/IC50)	Reference
7-Chloroquinoline Hydrazone	Hydrazone I	SF-295 CNS cancer	IC50 = 0.688 µg/cm³	[3]
7-Chloro-4-aminoquinoline-benzimidazole Hybrid	Compound 5d	HuT78 (lymphoma)	GI50 = 0.4 µM	[6]
7-Chloro-4-aminoquinoline-benzimidazole Hybrid	Compound 5e	-	Mild to strong inhibition	[6]
Indole Carboxamide	(S)-1	HCT116 (colon)	EC50 = 7.1 ± 0.6 µM	[5]

Visualizing the Anticancer Drug Design Workflow

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Caption: Workflow for the design and discovery of anticancer chloroaniline derivatives.

Antimicrobial Activity: Combating Bacterial Resistance

Chloroaniline derivatives serve as versatile starting materials for the synthesis of a wide array of antimicrobial agents.[7][8][9] The antimicrobial efficacy of these compounds is governed by their overall molecular structure, which dictates their ability to penetrate bacterial cell walls and interact with specific targets.

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Key SAR Insights for Antimicrobial Activity

The relationship between the structure of chloroaniline derivatives and their antimicrobial activity is often quantified using Quantitative Structure-Activity Relationship (QSAR) models.[10][11] These models correlate physicochemical parameters with biological activity.

- Hydrophobicity and Electronic Effects: The toxicity of anilines to aquatic organisms has been shown to correlate with hydrophobicity (log P) and electronic parameters like the Hammett constant.[10] Chloroanilines are generally more toxic than their non-chlorinated counterparts.[10]

- Substitution Pattern: The position of the chlorine atom influences the antimicrobial activity. For instance, in a series of 8-hydroxyquinoline derivatives, both monochloro and dichloro substitutions were found to confer supreme antibacterial activity.[12]

- Target-Specific Interactions: The design of novel antimicrobial agents often involves incorporating the chloroaniline moiety into larger molecules that can specifically target bacterial enzymes or cellular structures. For example, 2-(amino)quinazolin-4(3H)-one derivatives containing a 3,4-difluorobenzylamine moiety at the 2-position exhibited the highest antibacterial activity against MRSA.[4]

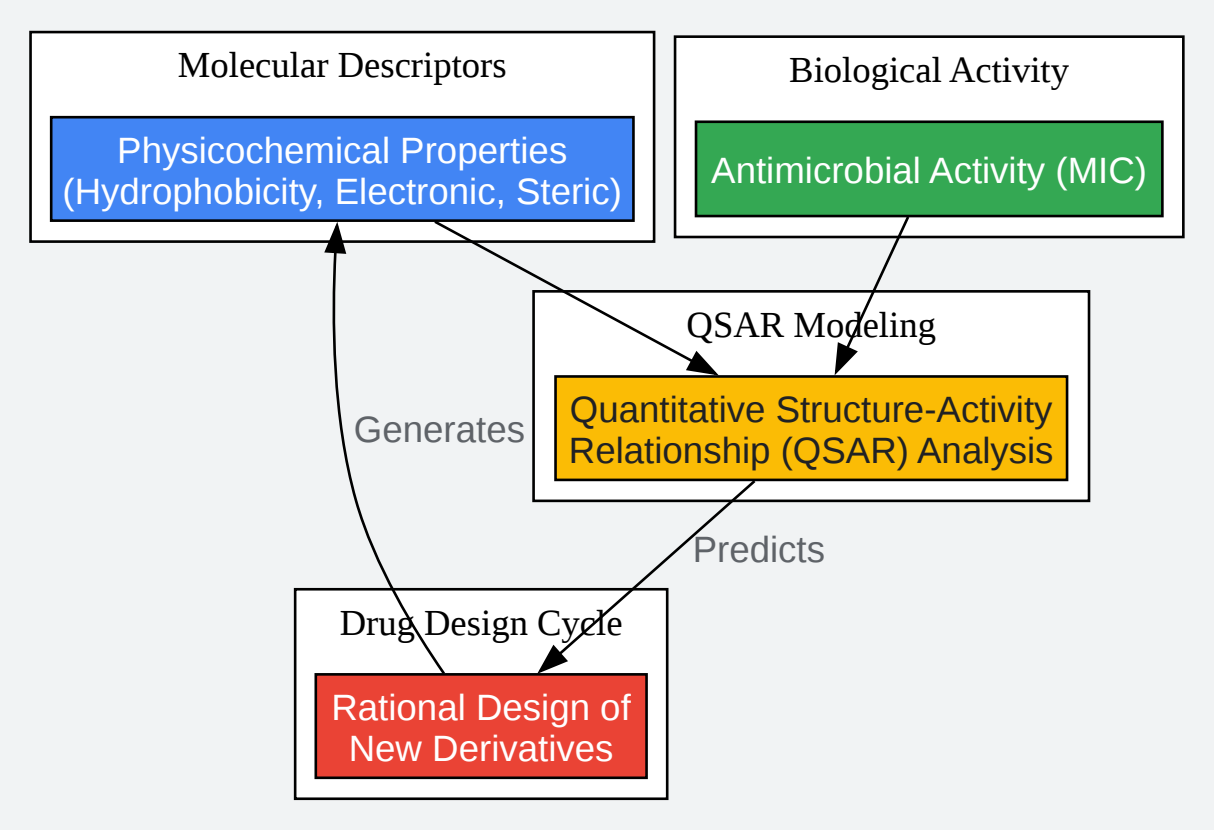
The following table summarizes the antimicrobial activity of selected chloroaniline derivatives.

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Compound Type	Specific Derivative/Substituent	Target Organism(s)	Activity (MIC50/MIC)	Reference
8-Hydroxyquinoline Derivative	Cloxyquin (5-Chloro-8-hydroxyquinoline)	Staphylococcus aureus	MIC50 ≤ 5.58 µM	[12]
2-(amino)quinazolin-4(3H)-one	6y (3,4-difluorobenzylamine at pos. 2)	S. aureus (JE2 - MRSA)	MIC50 = 0.02 µM	[4]
Chloroaryloxyalkyl Imidazole	Compound 4a	Salmonella typhi, S. aureus	Considerable bactericidal activity	[11]
Chloroaryloxyalkyl Imidazole	Compound 4c	Salmonella typhi, S. aureus	Considerable bactericidal activity	[11]

Visualizing the QSAR Approach to Antimicrobial Drug Design

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Caption: A cyclic workflow illustrating the use of QSAR in the design of antimicrobial chloroaniline derivatives.

Experimental Protocols

To ensure the reproducibility and validity of SAR studies, standardized experimental protocols are essential. The following are generalized methodologies for the synthesis and biological evaluation of chloroaniline derivatives.

General Synthesis of Chloroaniline Derivatives

- Starting Material Preparation: Procure the desired chloroaniline isomer (e.g., 2-chloroaniline, 3-chloroaniline, 4-chloroaniline) and the appropriate coupling partner (e.g., an acid chloride, an aldehyde for reductive amination, or a heterocyclic compound with a leaving group).

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve the chloroaniline in a suitable solvent (e.g., DMF, DCM, or ethanol).

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- Reagent Addition: Add the coupling partner to the reaction mixture, often in the presence of a base (e.g., triethylamine, potassium carbonate) to neutralize any acid formed during the reaction. For some reactions, a catalyst may be required.
- Reaction Monitoring: Monitor the progress of the reaction by thin-layer chromatography (TLC) until the starting materials are consumed.
- Work-up and Purification: Upon completion, quench the reaction and extract the product into an organic solvent. Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel or by recrystallization to obtain the pure derivative.
- Characterization: Confirm the structure of the synthesized compound using spectroscopic methods such as ^{1}H NMR, ^{13}C NMR, and mass spectrometry.

In Vitro Antimicrobial Susceptibility Testing (Broth Microdilution)

- Preparation of Stock Solutions: Dissolve the synthesized chloroaniline derivatives in a suitable solvent (e.g., DMSO) to prepare high-concentration stock solutions.
- Preparation of Microtiter Plates: In a 96-well microtiter plate, perform serial two-fold dilutions of the stock solutions in Mueller-Hinton broth (for bacteria) or RPMI-1640 medium (for fungi) to achieve a range of test concentrations.
- Inoculum Preparation: Prepare a standardized inoculum of the test microorganism (e.g., Staphylococcus aureus, Escherichia coli, Candida albicans) according to CLSI guidelines.
- Inoculation: Add the microbial inoculum to each well of the microtiter plate. Include positive (microorganism with no drug) and negative (broth only) controls.
- Incubation: Incubate the plates at the appropriate temperature and duration for the specific microorganism (e.g., 37°C for 18-24 hours for bacteria).
- Determination of Minimum Inhibitory Concentration (MIC): The MIC is defined as the lowest concentration of the compound that completely inhibits the visible growth of the microorganism.

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